

Stability and Storage of Ethinylestradiol Sulfate-D4: A Technical Guide

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Compound of Interest

Compound Name: Ethinylestradiol sulfate-D4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Ethinylestradiol sulfate-D4**. As a deuterated stable isotope-labeled internal standard, its purity and stability are critical for accurate quantification in research and clinical applications. This document synthesizes available data on the storage, handling, and potential degradation of **Ethinylestradiol sulfate-D4** and its parent compound, ethinylestradiol.

Compound Overview

Ethinylestradiol sulfate-D4 is the deuterated form of Ethinylestradiol 3-sulfate, a major metabolite of the synthetic estrogen, Ethinylestradiol. The introduction of deuterium atoms at specific positions of the molecule provides a distinct mass signature for its use as an internal standard in mass spectrometry-based analytical methods.

Chemical Structure:

- IUPAC Name: [(8R,9S,13S,14S,17R)-17-Ethynyl-17-hydroxy-13-methyl-2,4,16,16-tetradeuterio-7,8,9,11,12,14,15,16-octahydro-6H-cyclopenta[a]phenanthren-3-yl] hydrogen sulfate
- Molecular Formula: $C_{20}H_{20}D_4O_5S$
- Molecular Weight: Approximately 380.5 g/mol

Recommended Storage Conditions

Proper storage is crucial to maintain the integrity of **Ethinylestradiol sulfate-D4**. The following conditions are recommended based on information from various suppliers and general guidelines for steroid stability.

Solid Form (Neat Compound)

Storage Condition	Duration	Recommendations
Long-term	Up to 3 years	Store at -20°C in a tightly sealed, light-resistant container.
Short-term	Up to 2 years	Store at 4°C in a tightly sealed, light-resistant container.
Shipping	Varies	Typically shipped at ambient temperature. Upon receipt, store at the recommended long-term or short-term conditions.

In Solution

Storage Condition	Duration	Recommendations
Long-term	Up to 6 months	Store stock solutions at -80°C in tightly sealed, light-resistant containers.
Short-term	Up to 1 month	Store stock solutions at -20°C in tightly sealed, light-resistant containers.
Working Solutions	Freshly Prepared	It is highly recommended to prepare working solutions fresh on the day of use.
Freeze-Thaw Cycles	Avoid	Repeated freeze-thaw cycles should be avoided to prevent degradation. Aliquoting stock solutions into single-use vials is recommended.

Stability Profile

Direct and comprehensive stability data for **Ethinylestradiol sulfate-D4** is limited in publicly available literature. Therefore, the stability profile is inferred from studies on the parent compound, ethinylestradiol, and general knowledge of the stability of steroid sulfates. The deuterium labeling is generally considered to enhance metabolic stability but may not significantly alter susceptibility to chemical degradation.

Thermal Stability

Studies on the thermal degradation of the non-deuterated, non-sulfated ethinylestradiol indicate that the compound is relatively stable at ambient temperatures. Significant decomposition of ethinylestradiol has been observed to start at temperatures above 175°C. While this provides a general indication, the sulfate group in **Ethinylestradiol sulfate-D4** may influence its thermal stability.

Photostability

Ethinylestradiol has been shown to be susceptible to photodegradation. Exposure to UV light can lead to the formation of various degradation products. Therefore, it is crucial to protect both the solid compound and its solutions from light.

Condition	Compound	Degradation Half-life	Key Findings
UVB Irradiation in Purified Water	Ethinylestradiol	22.8 hours	Degradation follows first-order kinetics. [1]
UVB Irradiation in River Water	Ethinylestradiol	2.0 hours	The presence of other substances in natural water can accelerate photodegradation.

pH and Hydrolytic Stability

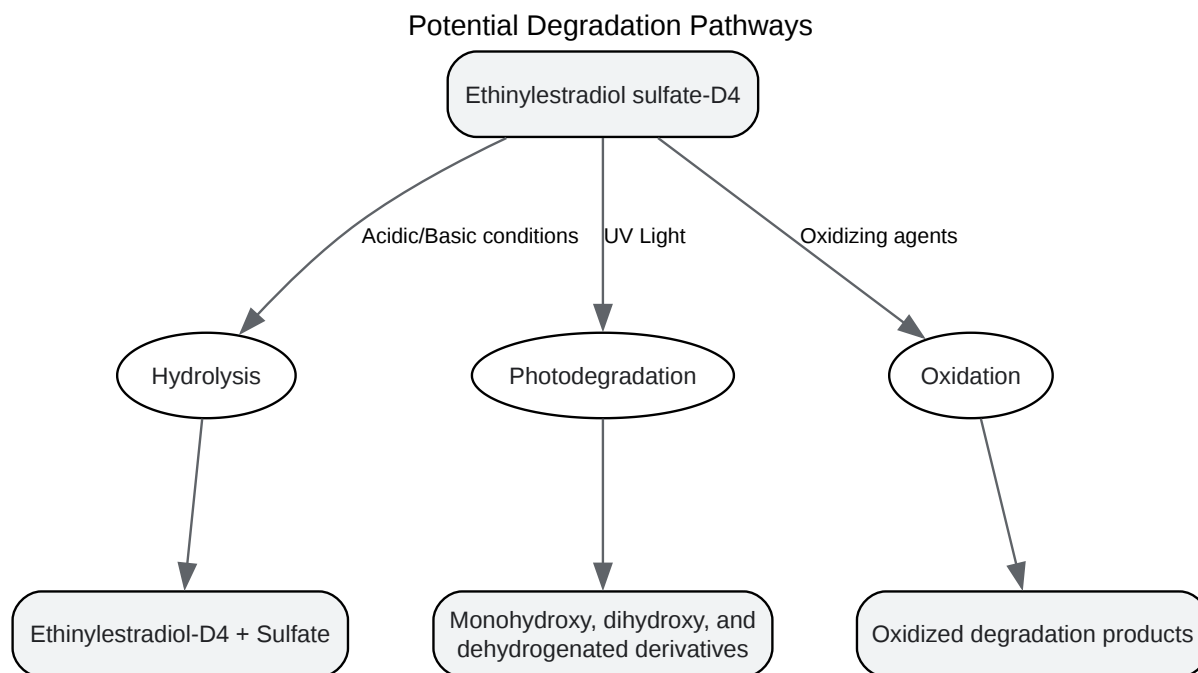
The sulfate ester linkage in **Ethinylestradiol sulfate-D4** can be susceptible to hydrolysis under certain pH conditions. While specific data for this compound is not readily available, steroid sulfates, in general, are relatively stable at neutral pH. However, acidic or basic conditions can promote hydrolysis, leading to the formation of the free steroid, Ethinylestradiol-D4.

Oxidative Stability

Forced degradation studies on ethinylestradiol have shown that it is susceptible to oxidative stress.[\[2\]](#)[\[3\]](#)[\[4\]](#) The addition of an oxidative agent has been shown to significantly accelerate the degradation of ethinylestradiol.[\[1\]](#)

Potential Degradation Pathways

Based on the degradation studies of ethinylestradiol, the following degradation pathways can be anticipated for **Ethinylestradiol sulfate-D4**, primarily affecting the ethinylestradiol core structure. The sulfate group may also be hydrolyzed.



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Caption: Potential degradation pathways for **Ethinylestradiol sulfate-D4**.

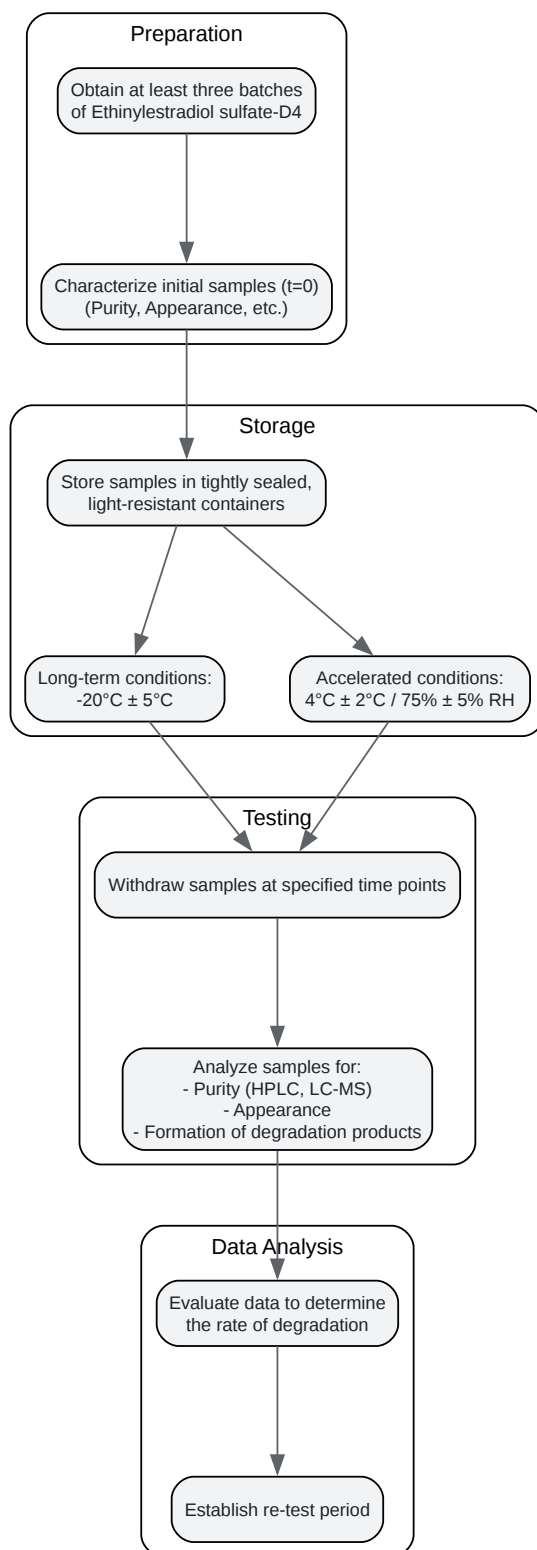
Experimental Protocols

The following are generalized protocols for conducting stability studies on **Ethinylestradiol sulfate-D4**, based on ICH guidelines and common practices for pharmaceutical reference standards.^{[5][6][7][8][9][10][11]}

Protocol for Long-Term and Accelerated Stability Testing of Solid Compound

This protocol is designed to establish the re-test period for the solid form of **Ethinylestradiol sulfate-D4**.

Workflow for Solid-State Stability Testing

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Caption: Experimental workflow for solid-state stability testing.

Methodology:

- **Sample Preparation:** Use at least three primary batches of **Ethinylestradiol sulfate-D4**. Characterize the initial samples (time zero) for appearance, purity (using a stability-indicating HPLC or LC-MS/MS method), and any other relevant physical and chemical properties.
- **Storage:** Store the samples in containers that mimic the proposed storage and distribution packaging. The containers should be tightly sealed and protect the compound from light.
 - **Long-Term Storage:** $-20^{\circ}\text{C} \pm 5^{\circ}\text{C}$.
 - **Accelerated Storage:** $4^{\circ}\text{C} \pm 2^{\circ}\text{C}$ with $75\% \pm 5\%$ relative humidity (RH).
- **Testing Frequency:**
 - **Long-Term:** 0, 3, 6, 9, 12, 18, 24, and 36 months.
 - **Accelerated:** 0, 3, and 6 months.
- **Analytical Method:** Employ a validated stability-indicating analytical method, such as HPLC with UV or MS detection, capable of separating the intact compound from any potential degradation products.
- **Data Analysis:** At each time point, assess the samples for any changes in appearance and determine the purity. Quantify any degradation products. The data will be used to establish a re-test period.

Protocol for Forced Degradation Studies

Forced degradation studies are essential to identify potential degradation products and to establish the stability-indicating nature of the analytical methods.

Methodology:

- **Sample:** Prepare solutions of **Ethinylestradiol sulfate-D4** in a suitable solvent (e.g., methanol or acetonitrile).
- **Stress Conditions:**

- Acid Hydrolysis: Treat the sample solution with 0.1 M HCl at 60°C for 24 hours.
- Base Hydrolysis: Treat the sample solution with 0.1 M NaOH at 60°C for 24 hours.
- Oxidation: Treat the sample solution with 3% H₂O₂ at room temperature for 24 hours.
- Photodegradation: Expose the sample solution to a light source according to ICH Q1B guidelines.
- Thermal Stress: Heat the solid compound at a high temperature (e.g., 80°C) for a specified period.
- Analysis: Analyze the stressed samples using a suitable analytical method (e.g., LC-MS/MS) to identify and quantify the parent compound and any degradation products.

Analytical Methods for Stability Testing

A stability-indicating analytical method is one that can accurately and precisely measure the concentration of the active ingredient without interference from degradation products, impurities, or excipients.

High-Performance Liquid Chromatography (HPLC)

HPLC is a widely used technique for the analysis of ethinylestradiol and its derivatives.^{[12][13][14][15]}

- Column: A reversed-phase column (e.g., C18) is typically used.
- Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol).
- Detection: UV detection at a suitable wavelength or fluorescence detection for enhanced sensitivity.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is a highly sensitive and specific method for the quantification of **Ethinylestradiol sulfate-D4**, especially in biological matrices. It is also a powerful tool for the identification of unknown degradation products.

Conclusion

Ethinylestradiol sulfate-D4 is a stable compound when stored under the recommended conditions. The primary stability concerns are potential hydrolysis of the sulfate group, photodegradation, and oxidation. To ensure the integrity of this internal standard, it is imperative to store it in a tightly sealed, light-resistant container at -20°C for long-term storage and to handle solutions with care, avoiding light exposure and repeated freeze-thaw cycles. The implementation of robust stability testing protocols, as outlined in this guide, is essential for establishing an appropriate re-test period and ensuring the accuracy of analytical results. Further forced degradation studies would be beneficial to fully elucidate the degradation pathways and products of this specific deuterated and sulfated compound.

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References

- 1. A model of natural degradation of 17- α -ethinylestradiol in surface water and identification of degradation products by GC-MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Development and optimization of stability-indicating method of ethinylestradiol, levonorgestrel, and their main impurities using quality by design approach - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. walshmedicalmedia.com [walshmedicalmedia.com]
- 4. researchgate.net [researchgate.net]
- 5. database.ich.org [database.ich.org]
- 6. biopharmaconsultinggroup.com [biopharmaconsultinggroup.com]
- 7. snscourseware.org [snscourseware.org]

- 8. ICH Q1A (R2) Stability testing of new drug substances and drug products - Scientific guideline | European Medicines Agency (EMA) [ema.europa.eu]
- 9. japsonline.com [japsonline.com]
- 10. gmpsop.com [gmpsop.com]
- 11. ema.europa.eu [ema.europa.eu]
- 12. Automated stability-indicating high-performance liquid chromatographic assay for ethinyl estradiol and (levo)norgestrel tablets - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 15. ijsrm.humanjournals.com [ijsrm.humanjournals.com]
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